

Z-Tyr-Lys-Arg-pNA solubility issues DMSO

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Compound Focus: Z-Tyr-Lys-Arg-pNA

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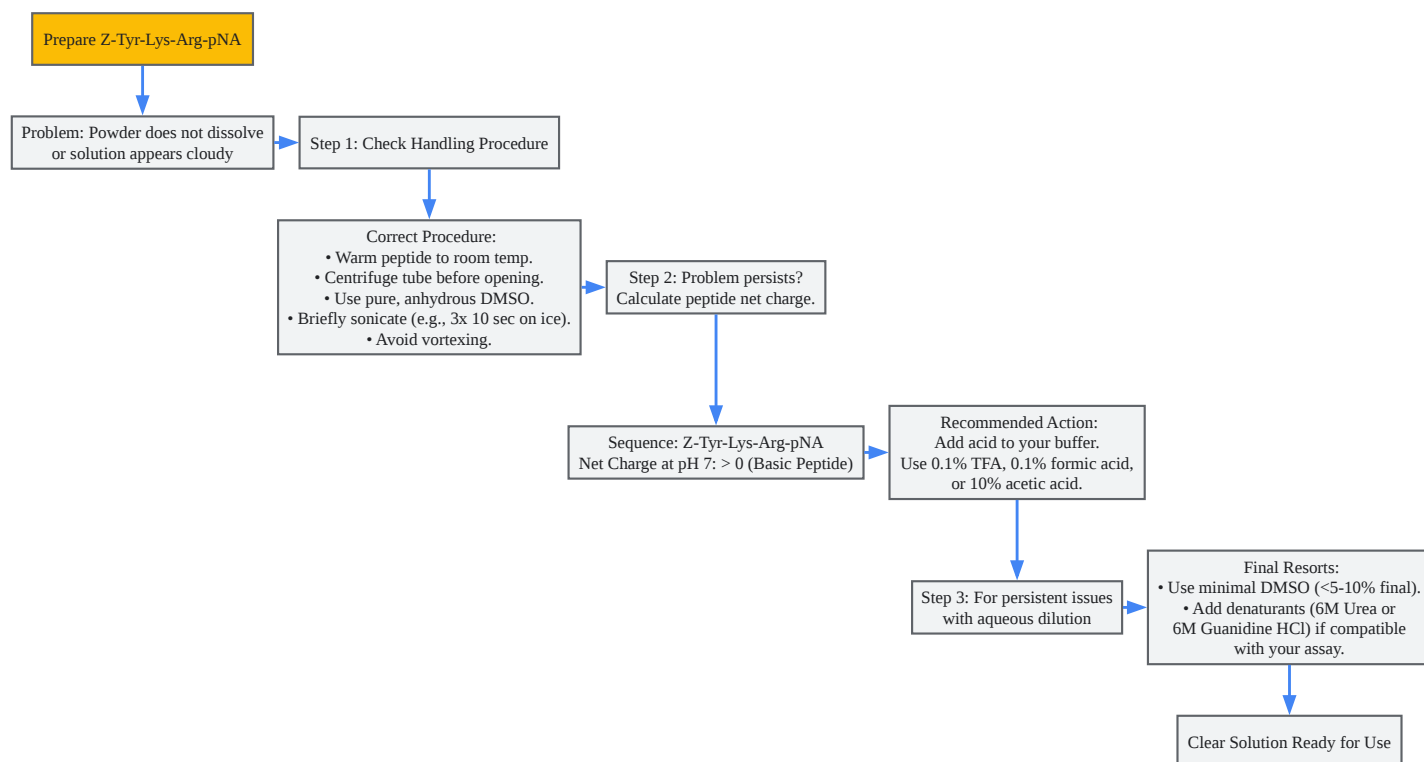
Solubility & Storage Specifications

The following table consolidates the key physical and handling properties of **Z-Tyr-Lys-Arg-pNA** from supplier data sheets and scientific literature.

Specification	Details
Molecular Weight	719.79 g/mol (free base); 947.85 g/mol (as 2TFA salt) [1] [2]
Recommended Solvent	DMSO [1] [3] [4]
Stock Concentration	100 mg/mL in DMSO (approximately 139 mM) [1]
Appearance	White to off-white powder [1] [2]
Storage	Sealed storage, away from moisture. Store powder at -20°C; stock solutions are stable for 1 month at -20°C or 6 months at -80°C [1].

Troubleshooting Solubility Problems

Here is a logical workflow to diagnose and solve common problems encountered when preparing **Z-Tyr-Lys-Arg-pNA** solutions.



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Frequently Asked Questions

Q1: I followed the protocol, but my stock solution is cloudy or has precipitate. What should I do?

- **A:** This is often due to humidity. Ensure the peptide is at room temperature before opening and that you are using anhydrous DMSO. If the problem persists, gentle warming (not exceeding 37°C) can help. If precipitate forms after dilution into an aqueous buffer, it indicates the final DMSO concentration is too low to keep the peptide soluble. Increase the DMSO percentage in your final assay buffer (e.g., to 5-10%), provided it does not interfere with your enzyme activity [5].

Q2: The peptide dissolves in DMSO, but precipitates when I add it to my assay buffer. How can I prevent this?

- **A:** This is a common issue with hydrophobic peptides. **Z-Tyr-Lys-Arg-pNA** is a basic peptide. After calculating its net charge, the recommended strategy is to acidify your aqueous buffer. Add 0.1% Trifluoroacetic acid (TFA), 0.1% formic acid, or 10% acetic acid to the buffer to help maintain solubility [5]. Alternatively, you can increase the final concentration of DMSO in your assay.

Q3: How should I store the peptide and its solutions to ensure stability?

- **A:**
 - **Lyophilized Powder:** Store desiccated at **-20°C** in a sealed container [1] [4].
 - **Stock Solutions:** Aliquot the solution in DMSO and store at **-20°C** for short-term use (1 month) or at **-80°C** for long-term storage (6 months). Avoid repeated freeze-thaw cycles [1].

Experimental Protocol: Protease Activity Assay

This protocol outlines how to use **Z-Tyr-Lys-Arg-pNA** to detect subtilisin-type and yapsin-like protease activity, based on its application in published research [1] [4] [6].

Principle

The substrate is cleaved by specific proteases between the Arg residue and the para-nitroaniline (pNA) group. The release of free pNA is monitored by measuring the increase in absorbance at 405 nm, providing a direct readout of enzyme activity [4].

Reagents and Equipment

- **Substrate:** **Z-Tyr-Lys-Arg-pNA** stock solution (e.g., 10 mM in DMSO).
- **Buffer:** Appropriate assay buffer (e.g., Tris or phosphate buffer, pH 7-8).

- **Enzyme Source:** Spent culture medium (SCM) from yeast strains or purified enzyme preparations [6].
- **Equipment:** Microcentrifuge, sonicator, microplate reader or spectrophotometer.

Step-by-Step Procedure

- **Prepare Substrate Working Solution:** Dilute the 100 mg/mL DMSO stock into your assay buffer to create a working solution. The final concentration in the assay will depend on the enzyme's K_m and should be determined empirically. A final concentration of 0.1-0.5 mM is a common starting point. >
Note: Ensure the final DMSO concentration in the assay (e.g., 1-5%) does not inhibit your enzyme.
- **Prepare Enzyme Sample:**
 - If using spent culture medium (SCM) from yeast like *Kluyveromyces lactis*, clear the cells by centrifugation (e.g., 4000 g for 10 minutes) [6].
 - Use the supernatant directly or further concentrate it if necessary.
- **Run the Assay:**
 - In a cuvette or microplate well, mix the substrate working solution with the enzyme sample.
 - Immediately start measuring the **absorbance at 405 nm** over time (e.g., every minute for 30-60 minutes).
 - Include a negative control without enzyme to account for any non-enzymatic hydrolysis.
- **Data Analysis:**
 - Plot the change in absorbance (ΔA_{405}) over time.
 - The initial linear rate of increase is proportional to the enzyme activity. Calculate activity using the molar extinction coefficient for pNA ($\epsilon_{405} \approx 9,000\text{-}10,000 \text{ M}^{-1}\text{cm}^{-1}$).

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